

Operational Guide: Proper Disposal Procedures for N,N'-Diallyltartramide (DATD)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N'-Diallyltartramide*

CAS No.: 28843-34-7

Cat. No.: B1208046

[Get Quote](#)

As a Senior Application Scientist, my goal is to empower your research by not only providing high-quality reagents but also ensuring you have the critical information to handle them safely and responsibly from acquisition to disposal. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **N,N'-Diallyltartramide** (CAS: 58477-85-3), a common cross-linking agent for polyacrylamide gels.[1][2] Adherence to these procedures is essential for maintaining laboratory safety, protecting the environment, and ensuring regulatory compliance.

Core Principle: Hazard-Based Waste Management

The foundation of any chemical disposal procedure is a thorough understanding of the substance's hazards. **N,N'-Diallyltartramide** is classified as a hazardous chemical, and its disposal route is dictated by its specific toxicological and ecotoxicological profile.[3] Simply discarding it as general waste or washing it down the drain is not a compliant or safe option.

The primary hazards associated with DATD necessitate its handling as controlled chemical waste.[3][4] Its WGK (Water Hazard Class) rating of 3 signifies that it is severely hazardous to water, making the prevention of its release into aquatic environments a top priority.[1]

Table 1: Hazard Profile of N,N'-Diallyltartramide

Hazard Classification	Category	GHS Statement	Source
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3][4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[3][4]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	[3][4]
Water Hazard Class (WGK)	3	Severely hazardous to water	[1]

Pre-Disposal Safety and Personal Protective Equipment (PPE)

Before handling DATD for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE) to mitigate the risks of exposure. The causality is direct: the solid, powder form of DATD can become airborne, leading to inhalation, while direct contact can cause skin and eye irritation.[3][4]

- Hand Protection: Wear nitrile gloves. If skin contact occurs, wash the area immediately with soap and plenty of water.[3]
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.[3] Should eye contact occur, rinse cautiously with water for several minutes.[3]
- Respiratory Protection: For handling bulk powder or in situations where dust may be generated, an N95 (US) or equivalent dust mask is required to prevent respiratory tract irritation.
- Skin and Body Protection: A standard lab coat should be worn to protect against incidental skin contact.

Step-by-Step Disposal Protocols

The correct disposal stream for **N,N'-Diallyltartramide** depends on its form. Under no circumstances should DATD or its solutions be discharged into the sanitary sewer.^[5] The guiding principle is to "Dispose of contents/container to an approved waste disposal plant."^[3]

Protocol 3.1: Unused or Expired Solid N,N'-Diallyltartramide

This protocol applies to the pure, solid chemical in its original container or as a collected waste product.

- **Containerization:** Ensure the chemical is in a well-sealed, clearly labeled container. If not in its original packaging, use a container suitable for solid chemical waste.
- **Labeling:** The container must be labeled as "Hazardous Waste" and, at a minimum, include the chemical name "**N,N'-Diallyltartramide**," the CAS number "58477-85-3," and the appropriate GHS hazard pictograms (e.g., exclamation mark).
- **Segregation:** Store the waste container in a designated satellite accumulation area for hazardous waste, away from incompatible materials.
- **Final Disposal:** Arrange for pickup by your institution's licensed professional waste disposal service. The standard and recommended method for this type of organic solid is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[6]

Protocol 3.2: Contaminated Labware and Debris

This includes items such as gloves, weigh boats, paper towels, and pipette tips that are contaminated with DATD.

- **Collection:** Place all contaminated solid waste into a designated, durable, and leak-proof waste bag or container. This container should be separate from regular trash.
- **Labeling:** Clearly label the bag or container as "Hazardous Waste: **N,N'-Diallyltartramide** Contaminated Debris."

- Disposal: Once the container is full, seal it and manage it through your institution's chemical waste disposal program, following the same pathway as the solid chemical.

Protocol 3.3: Aqueous Solutions and Polyacrylamide Gels

This category includes leftover monomer solutions or fully polymerized polyacrylamide gels cross-linked with DATD. While polymerization immobilizes the DATD, the gel itself should be treated as chemical waste.

- Prohibition of Drain Disposal: Due to its severe hazard to aquatic life (WGK 3), drain disposal is strictly forbidden.^[1]
- Collection of Liquids: Collect any aqueous waste containing unpolymerized DATD in a designated, sealed, and properly labeled hazardous waste container for aqueous organic waste.
- Collection of Gels: Collect used or excess polyacrylamide gels in a labeled, sealed container or bag.
- Labeling: Label the waste container with its contents (e.g., "Aqueous Waste with **N,N'-Diallyltartramide**" or "Polyacrylamide Gels with **N,N'-Diallyltartramide**").
- Disposal: Manage the container through your institution's hazardous waste program for incineration or other approved treatment methods.

Emergency Spill Management

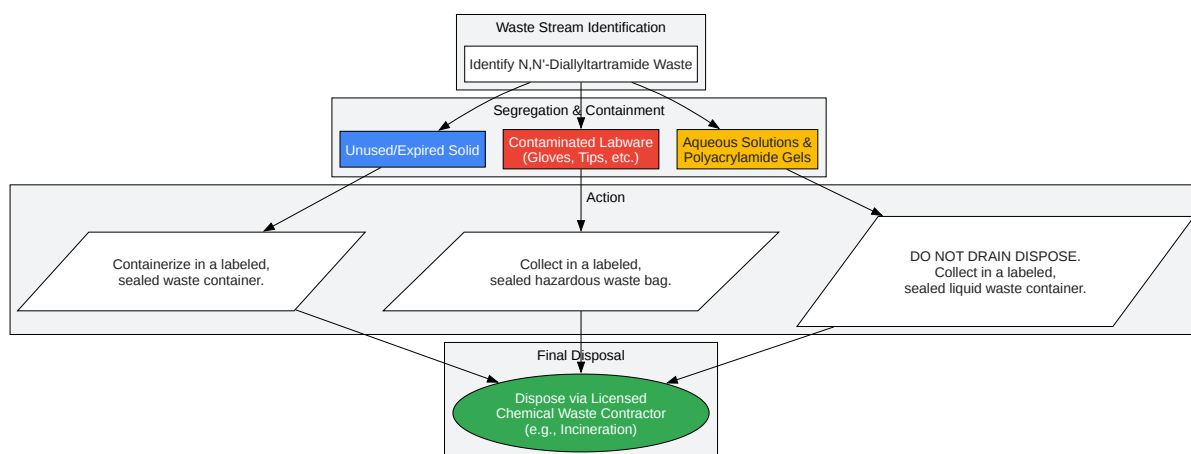
In the event of a spill of solid **N,N'-Diallyltartramide**, follow these steps:

- Evacuate and Ventilate: Ensure the immediate area is clear and increase ventilation if possible.
- Wear Full PPE: Before cleanup, don the required PPE, including an N95 respirator, gloves, and eye protection.

- Contain and Clean: Avoid breathing dust.[4] Carefully sweep up the solid material and place it into a suitable, sealed container for disposal.[3][4] Avoid methods that create dust.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Label the container with the spilled contents and manage it as hazardous waste according to Protocol 3.1.

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper management and disposal of **N,N'-Diallyltartramide** waste streams.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N,N'-Diallyl-L-Tartardiamide | 58477-85-3 \[chemicalbook.com\]](#)
- [2. N,N'-Diallyl-L-tartardiamide - Wikipedia \[en.wikipedia.org\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. chemicalbook.com \[chemicalbook.com\]](#)
- [5. nems.nih.gov \[nems.nih.gov\]](#)
- [6. msjc-keenaneewlook.safeschoolssds.com \[msjc-keenaneewlook.safeschoolssds.com\]](#)
- To cite this document: BenchChem. [Operational Guide: Proper Disposal Procedures for N,N'-Diallyltartramide (DATD)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208046/docs#operational-guide-proper-disposal-procedures-for-n-n-diallyltartramide-datd\]](https://www.benchchem.com/product/b1208046/docs#operational-guide-proper-disposal-procedures-for-n-n-diallyltartramide-datd)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check